

Application Notes: Preparing a Chrysophenine Stock Solution for Microscopy

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Compound of Interest

Compound Name: Chrysophenine

Cat. No.: B080630

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Introduction

Chrysophenine, also known as Direct Yellow 12, is a water-soluble diazo stilbene dye.[1][2] In biological research, it serves as a versatile staining agent, aiding in the visualization of various cellular structures and tissues under a microscope.[3][4] Its strong affinity for cellulose-containing materials also makes it useful for staining plant cell walls.[1][5] Proper preparation of a stock solution is the first critical step to achieving consistent and reliable staining results in histological and cytological applications.[4] This document provides a detailed protocol for the preparation, storage, and application of a **Chrysophenine** stock solution for microscopy.

Reagent Properties and Quantitative Data

A summary of the key properties of **Chrysophenine** is provided below. This information is crucial for accurate preparation of solutions. Note that the purity, often indicated as "dye content," can vary between suppliers and should be accounted for when precise concentrations are required.[3][6]

Property	Value	Reference(s)
Synonyms	Direct Yellow 12, Chrysophenine G, C.I. 24895	[1][3][7]
CAS Number	2870-32-8	[1][3][6]
Molecular Formula	C ₃₀ H ₂₆ N ₄ Na ₂ O ₈ S ₂	[1][2][8]
Molecular Weight	680.66 g/mol	[1][2][6]
Appearance	Yellow to orange powder	[1][7]
Solubility	Soluble in water (30 g/L at 80°C); slightly soluble in ethanol.[7][9][10]	[7][9][10]
Typical Dye Content	≥65%	[3][6]
Storage Temperature	Room temperature (10°C - 25°C)	[3][6][8]
Shelf Life	Approximately 2 years if stored properly.[10]	[10]

Experimental Protocol: Preparation of 1% (w/v) Chrysophenine Stock Solution

This protocol describes the preparation of 100 mL of a 1% (w/v) **Chrysophenine** stock solution. This concentration is a convenient starting point and can be easily diluted to lower working concentrations as needed.

Materials and Equipment

- **Chrysophenine** powder (e.g., Dye content ≥65%)
- Distilled or deionized water
- 100 mL volumetric flask
- 250 mL beaker

- Analytical balance
- Magnetic stirrer and stir bar
- Hot plate (optional, for gentle heating)
- 0.22 µm or 0.45 µm syringe filter
- Storage bottle (amber glass recommended)
- Standard laboratory personal protective equipment (PPE): lab coat, gloves, safety glasses

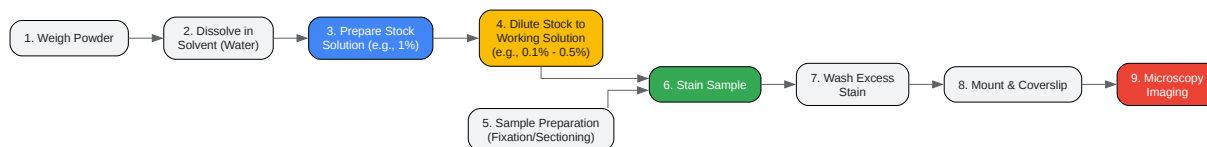
Procedure

- Calculate Required Mass: To prepare a 1% (w/v) solution, 1 gram of solute is needed per 100 mL of solvent.
 - Weigh out 1.0 g of **Chrysophenine** powder using an analytical balance and place it into a 250 mL beaker.
 - Note on Purity: For highly quantitative applications, adjust the mass based on the dye content provided by the manufacturer. For example, for a dye content of 65%, the required mass would be $(1.0 \text{ g} / 0.65) = 1.54 \text{ g}$.
- Dissolution:
 - Add approximately 80 mL of distilled water to the beaker containing the **Chrysophenine** powder.
 - Place a magnetic stir bar into the beaker and set it on a magnetic stirrer.
 - Stir the solution until the powder is fully dissolved. This may take several minutes. The resulting solution should be a clear, golden-yellow color.^{[7][9]}
 - If dissolution is slow, gentle warming on a hot plate (not to exceed 80°C) can aid the process.^{[9][10]} Do not boil the solution.
- Final Volume Adjustment:

- Once the dye is completely dissolved, carefully transfer the solution to a 100 mL volumetric flask.
- Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask to ensure all the dye is transferred.
- Add distilled water to the flask until the bottom of the meniscus reaches the 100 mL calibration mark.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Filtration (Recommended):
 - To remove any microscopic particulate matter that could interfere with imaging, filter the stock solution through a 0.22 μm or 0.45 μm syringe filter into a clean, amber glass storage bottle.
- Storage:
 - Label the bottle clearly with the name of the reagent ("1% **Chrysophenine** Stock Solution"), the preparation date, and your initials.
 - Store the solution at room temperature (10°C - 25°C), protected from light to prevent photodegradation.^[8] Ensure the container is well-sealed.^[8] The solution should be stable for several months if stored correctly.

Workflow and Application Overview

The following diagram illustrates the general workflow from preparing the **Chrysophenine** stock solution to its application in a typical microscopy staining experiment.



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Caption: Workflow for **Chrysophenine** solution preparation and use in microscopy.

Safety Precautions

- Always work in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for **Chrysophenine** before use for complete safety and handling information.
- Dispose of chemical waste according to your institution's guidelines.

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References

- 1. Chrysophenine - Wikipedia [en.wikipedia.org]
- 2. scbt.com [scbt.com]
- 3. chemimpex.com [chemimpex.com]

- 4. dawnscientific.com [dawnscientific.com]
- 5. Direct Chrysophenine G Exporter, Manufacturer, Supplier [shivamchemicalsank.com]
- 6. Chrysophenine Dye content 65 2870-32-8 [sigmaaldrich.com]
- 7. Chrysophenine G [chembk.com]
- 8. Chrysophenine | 2870-32-8 | FC52661 | Biosynth [biosynth.com]
- 9. Chrysophenine GX [buydye.com]
- 10. Direct Chrysophenine Manufacturer, Supplier, Gujarat, India [shivamchemicalsank.com]
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